

5 α -Androstenone-d4 chemical properties and structure

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Compound of Interest

Compound Name: 5 α -Androstenone-d4

Cat. No.: B15145071

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An In-Depth Technical Guide to 5 α -Androstenone-d4

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant biological context of 5 α -Androstenone-d4. It is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled standards in their work.

Core Chemical Properties

5 α -Androstenone-d4 is the deuterium-labeled form of 5 α -Androstenone, a naturally occurring steroid.[1] As an isotopically labeled analog, its primary application is as an internal standard for the accurate quantification of 5 α -Androstenone in various biological matrices using mass spectrometry-based methods.[2] The deuterium labeling enhances its molecular weight without significantly altering its chemical behavior, allowing it to be distinguished from the endogenous, unlabeled compound.[2]

Physicochemical Data

The following table summarizes the key chemical and physical properties of 5 α -Androstenone-d4. Data for the unlabeled analog, 5 α -Androstenone, are included for reference where specific data for the deuterated compound is unavailable.

Property	Value	Source
IUPAC Name	(5S,8R,9S,10S,13R,14S)-2,2,4,4-tetradeuterio-10,13-dimethyl-1,5,6,7,8,9,11,12,14,15-decahydrocyclopenta[a]phenanthren-3-one	[3]
Synonyms	(5 α)-Androst-16-en-3-one-2,2,4,4-d4, 5 α -Androstenone-2,2,4,4-d4	[1][3]
Molecular Formula	C ₁₉ H ₂₄ D ₄ O	[2][4]
Molecular Weight	276.45 g/mol	[1][2][4]
Accurate Mass	276.2391	[3]
Appearance	White to Off-White Solid / Crystalline Solid	[5][6][7]
Purity	>95% (GC)	[3]
Storage Temperature	Powder: -20°C (3 years); In solvent: -80°C (6 months)	[2][5]
Unlabeled CAS Number	18339-16-7	[3][4]

Reference Data for 5 α -Androstenone (Unlabeled)

Property	Value	Source
Melting Point	140-145 °C	[7][8]
Boiling Point	371.0 - 372.0 °C @ 760 mm Hg	[9][10]
Solubility	DMF: ~25 mg/mL DMSO: ~15 mg/mL Ethanol: ~10 mg/mL DMSO:PBS (pH 7.2) (1:1): ~0.5 mg/mL	[6][11]

Chemical Structure

5 α -Androstenone-d4 possesses the characteristic four-ring steroid nucleus. The "5 α " designation refers to the stereochemistry at the junction of the A and B rings, where the hydrogen atom at position 5 is on the opposite side of the ring system from the methyl group at position 10. The deuterium atoms are specifically located at the 2 and 4 positions on the A-ring of the steroid structure.

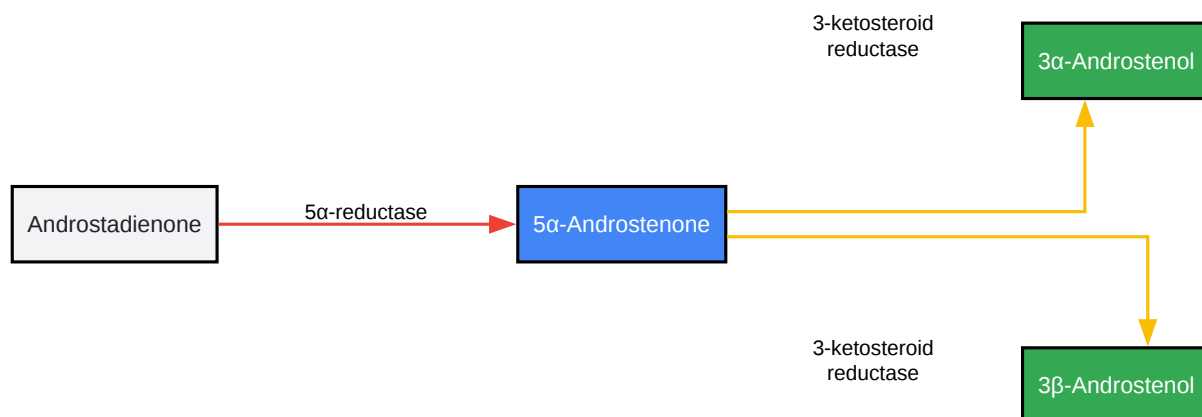
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- InChI:InChI=1S/C19H28O/c1-18-9-3-4-16(18)15-6-5-13-12-14(20)7-11-19(13,2)17(15)8-10-18/h3,9,13,15-17H,4-8,10-12H2,1-2H3/t13-,15-,16-,17-,18-,19-/m0/s1/i7D2,12D2[\[1\]](#)[\[3\]](#)

Biological Context and Signaling Pathways

5 α -Androstenone is a pheromone, most notably found in the saliva of male pigs where it acts as a signaling molecule to induce mating readiness in sows.[\[12\]](#) It is also found in humans.[\[1\]](#) The biological activity of 5 α -Androstenone is initiated by its interaction with specific olfactory receptors (ORs).[\[13\]](#)

Biosynthesis Pathway

The biosynthesis of 5 α -Androstenone is a multi-step enzymatic process. It originates from androstadienone and is metabolized into other related steroid compounds.

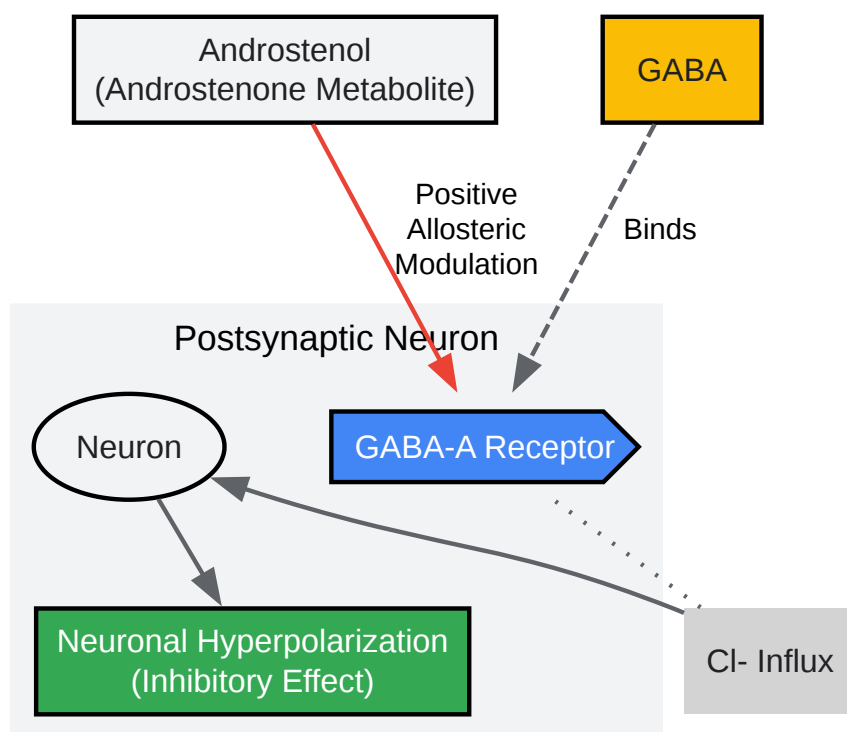


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Biosynthesis of 5α-Androstenone and its primary metabolites.

GABA-A Receptor Modulation by a Metabolite

While 5α-Androstenone itself primarily interacts with olfactory receptors, its metabolite, 5α-androst-16-en-3α-ol (androstenol), has been shown to act as a positive modulator of GABA-A receptors.[14] This suggests a potential secondary signaling role for androstenone metabolites within the central nervous system, similar to other neurosteroids.[14]



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Modulation of GABA-A receptor activity by Androstenediol.

Experimental Protocols

The primary use of 5 α -Androstenedione-d4 is as an internal standard in isotope dilution mass spectrometry (ID-MS) for the quantification of endogenous 5 α -Androstenedione.

General Protocol for Quantification in Plasma/Saliva

This protocol outlines a typical workflow for using 5 α -Androstenedione-d4 in a quantitative assay.

1. Sample Preparation:

- Thaw biological samples (e.g., plasma, saliva) on ice.
- To a 1 mL aliquot of the sample, add a known concentration of 5 α -Androstenedione-d4 solution (e.g., 10 ng in methanol). The exact amount should be optimized based on the expected concentration of the analyte.
- Vortex briefly to mix.

2. Extraction:

- Perform a liquid-liquid extraction by adding 3 mL of an organic solvent (e.g., diethyl ether or a mixture of hexane and ethyl acetate).
- Vortex vigorously for 2 minutes.
- Centrifuge at 3000 x g for 10 minutes to separate the aqueous and organic layers.
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.

3. Derivatization (Optional, for GC-MS):

- To enhance volatility and improve chromatographic properties for gas chromatography, the dried extract can be derivatized.
- Reconstitute the extract in 50 µL of a derivatizing agent (e.g., N-Methyl-N-(trimethylsilyl)trifluoroacetamide with 1% TMCS).
- Incubate at 60°C for 30 minutes.

4. Instrumental Analysis (LC-MS/MS or GC-MS):

- Reconstitute the dried extract (or derivatized sample) in a suitable solvent (e.g., 100 µL of mobile phase for LC-MS or hexane for GC-MS).
- Inject an aliquot into the LC-MS/MS or GC-MS system.
- Monitor the specific mass-to-charge (m/z) transitions for both the native analyte (5α-Androstenone) and the deuterated internal standard (5α-Androstenone-d4).

5. Data Analysis:

- Generate a calibration curve using standards of known concentrations of 5α-Androstenone spiked with the same fixed concentration of 5α-Androstenone-d4.
- Calculate the ratio of the peak area of the analyte to the peak area of the internal standard for all samples and calibrators.
- Determine the concentration of 5α-Androstenone in the samples by interpolating their area ratios against the calibration curve.

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-> end; }
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Workflow for quantification using an internal standard.

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